

cyclodecanol chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Cyclodecanol*

Cat. No.: *B074256*

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An In-Depth Technical Guide on the Core Chemical Properties and Structure of **Cyclodecanol**

Introduction

Cyclodecanol is a cyclic alcohol that, along with its larger ring analogue cyclododecanol, serves as a valuable compound in organic synthesis and materials science. Its unique ten-membered ring structure imparts specific chemical and physical properties that are of interest to researchers in drug development and chemical manufacturing. This technical guide provides a comprehensive overview of the core chemical properties, structure, and relevant experimental protocols associated with **cyclodecanol** and its closely related analogue, cyclododecanol.

Chemical Structure and Isomerism

The chemical structure of **cyclodecanol** consists of a ten-membered carbon ring with a single hydroxyl (-OH) group attached to one of the carbon atoms. Its molecular formula is C₁₀H₂₀O. The IUPAC name for this compound is simply **cyclodecanol**.^{[1][2][3][4][5]}

Due to the presence of a chiral center at the carbon atom bonded to the hydroxyl group, **cyclodecanol** can exist as stereoisomers.^[6] These are molecules with the same molecular formula and connectivity but different spatial arrangements of their atoms. Specifically, **cyclodecanol** has two enantiomers: (R)-**cyclodecanol** and (S)-**cyclodecanol**. These enantiomers are non-superimposable mirror images of each other and can exhibit different biological activities, a critical consideration in drug development.

The carbocycle of **cyclodecanol** adopts a stable boat-chair-boat conformation in its crystalline form.[7]

A closely related and more commonly referenced compound is cyclododecanol, which features a twelve-membered carbon ring (C₁₂H₂₄O).[8][9][10][11][12][13]

Core Chemical and Physical Properties

The quantitative properties of **cyclodecanol** and cyclododecanol are summarized in the table below for clear comparison. It is important for researchers to distinguish between these two compounds, as their properties differ due to the variation in their ring size.

Property	Cyclodecanol	Cyclododecanol
CAS Number	1502-05-2[1][2][3]	1724-39-6[9][11][12][13][14]
Molecular Formula	C ₁₀ H ₂₀ O[1][2][3]	C ₁₂ H ₂₄ O[8][9][11][12][13]
Molecular Weight	156.27 g/mol [1][2]	184.32 g/mol [8][9][11][13][14]
Appearance	-	White Crystalline Solid[8][14][15]
Melting Point	40.5 °C[16]	75-79 °C[17][18][19]
Boiling Point	243.7 °C @ 760 mmHg[16][20]	272-278 °C @ 760 mmHg[14][17][18]
Density	0.896 g/cm ³ [16][20]	~0.87 g/cm ³ [14][21][15]
Flash Point	100.1 °C[16][20]	138 °C[17][18]
Water Solubility	-	20.66 - 40 mg/L @ 20-25 °C (insoluble)[8][14][21]
IUPAC Name	Cyclodecanol[1][2]	Cyclododecanol[13]

Experimental Protocols

Synthesis of Cyclododecanol via Hydrogenation

A common method for synthesizing cyclododecanol involves the hydrogenation of cyclododecatriene (CDT) to cyclododecane, followed by oxidation.[22] An alternative route involves the hydrogenation of epoxycyclododecane.

Methodology:

- Catalyst Preparation: A palladium on carbon catalyst is typically used for the hydrogenation reaction.[23]
- Reaction Setup: Epoxycyclododecane is placed in a high-pressure autoclave. A solvent may or may not be used.[24]
- Hydrogenation: The autoclave is sealed, and the air is displaced with hydrogen gas. The reactor is heated to a temperature between 125-150 °C, and the hydrogen pressure is maintained at 10-20 kg/cm².G.[24]
- Reaction Monitoring: The reaction is allowed to proceed for several hours (e.g., 12 hours). [23]
- Product Isolation: After cooling, the product mixture, containing cyclododecanol and cyclododecanone, is collected.[23][24]
- Purification: The final product can be purified by distillation.[23][24]

Oxidation of Cyclododecanol to Cyclododecanone

The oxidation of the secondary alcohol, cyclododecanol, to its corresponding ketone, cyclododecanone, is a fundamental reaction in organic chemistry.[25]

Methodology:

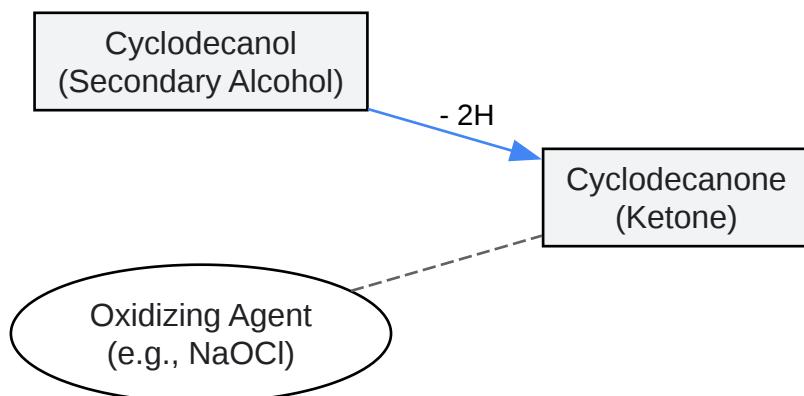
- Reactant Preparation: In a reaction flask, dissolve **cyclododecanol** in a mixture of acetone and acetic acid.[25]
- Heating: Gently heat the mixture to approximately 45 °C.[25]
- Oxidant Addition: Slowly add an oxidizing agent, such as sodium hypochlorite (bleach), to the reaction mixture over a period of about 30 minutes while maintaining the temperature.

[\[25\]](#)

- Reaction Completion: After the addition is complete, continue stirring and monitor the reaction for the presence of excess oxidant. If necessary, continue heating for an additional 10 minutes or add more oxidizing agent until an excess is present.[\[25\]](#)
- Workup and Extraction: Once the reaction is complete, the product is worked up and extracted from the aqueous solution using an organic solvent.[\[25\]](#)
- Product Analysis: The resulting cyclododecanone can be analyzed using techniques such as infrared spectroscopy to confirm the presence of the ketone's carbonyl group and the absence of the alcohol's hydroxyl group.[\[25\]](#)

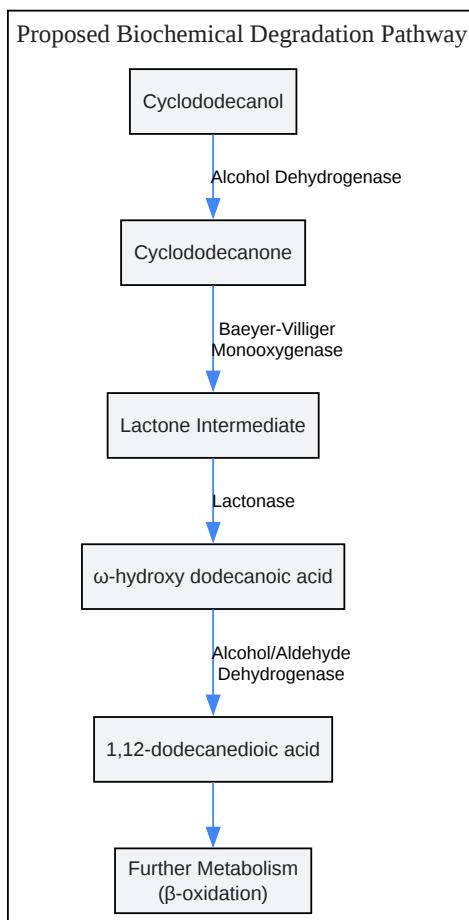
Signaling Pathways and Logical Relationships

The following diagrams illustrate key transformations involving **cyclodecanol** and related compounds.



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Caption: Oxidation of **Cyclodecanol** to Cyclodecanone.



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Caption: Proposed biochemical degradation of cyclododecanol.[26]

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- To cite this document: BenchChem. [cyclodecanol chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074256#cyclodecanol-chemical-properties-and-structure]

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